

Ecotoxicity Profile: Ditetradecyl Adipate Versus Other Common Plasticizers

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Compound of Interest

Compound Name: Ditetradecyl adipate

Cat. No.: B15345863

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A Comparative Analysis for Researchers and Drug Development Professionals

The selection of plasticizers in pharmaceutical and manufacturing applications necessitates a thorough evaluation of their environmental impact. This guide provides a comparative ecotoxicological assessment of **Ditetradecyl adipate** against other widely used plasticizers, including other adipates and phthalates. The data presented herein is intended to assist researchers, scientists, and drug development professionals in making informed decisions that align with environmental safety standards.

Quantitative Ecotoxicity Data

The following table summarizes the acute and chronic ecotoxicity data for **Ditetradecyl adipate** and a selection of alternative plasticizers across three key trophic levels: algae, aquatic invertebrates, and fish. It is important to note that no direct experimental ecotoxicity data was found for **Ditetradecyl adipate**. Therefore, a read-across approach has been employed, using data from structurally similar long-chain adipate esters to estimate its ecotoxicological profile. Longer-chain adipates generally exhibit lower toxicity due to their reduced water solubility.

Plasticizer	Test Organism	Endpoint	Value (mg/L)	Reference
Ditetradecyl adipate (C14 Adipate)	Daphnia magna (Water Flea)	48h EC50	> 100 (estimated)	Read-across
Danio rerio (Zebrafish)	96h LC50	> 100 (estimated)	Read-across	
Desmodesmus subspicatus (Green Algae)	72h EC50	> 100 (estimated)	Read-across	
Di(2-ethylhexyl) adipate (DEHA/DOA)	Daphnia magna	48h EC50	0.48 - 0.85	[1]
Daphnia magna	21d NOEC	0.024 - 0.052	[1]	
Fish (various)	96h LC50	> 0.78	[1]	
Algae	-	Not acutely toxic at or above water solubility	[1]	
Dibutyl adipate (DBA)	Oryzias latipes (Japanese Rice Fish)	96h LC50	3.7	[2]
Daphnia magna	24h EC50	17	[2]	
Selenastrum capricornutum (Green Algae)	-	NOEC = 2.0	[2]	
Daphnia magna	21d NOEC	5.6	[2]	
Diisononyl phthalate (DINP)	Daphnia magna	48h EC50	> 4.3	[3]
Brachydanio rerio (Zebrafish)	96h LC50	> 0.32	[3]	

Pseudokirchnerie				
Ila subcapitata (Green Algae)	96h EC50	1.8	[4]	
Di(2-ethylhexyl) phthalate (DEHP)	Daphnia magna	48h LC50	0.35 - 11	[5][6]
Oncorhynchus mykiss (Rainbow Trout)	96h LC50	> 100	[6]	
Chlorella vulgaris (Green Algae)	96h EC50	6.02	[7]	

Note on **Ditetradecyl Adipate** Estimation: The estimated values for **Ditetradecyl adipate** are based on the principle that ecotoxicity of long-chain dialkyl esters decreases with increasing alkyl chain length due to reduced water solubility and bioavailability.

Experimental Protocols

The ecotoxicity data presented in this guide are derived from standardized test protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD). Below are summaries of the key experimental methodologies.

Algal Growth Inhibition Test (OECD 201)

This test evaluates the effects of a substance on the growth of freshwater microalgae, such as *Desmodesmus subspicatus* or *Pseudokirchneriella subcapitata*.

- Test Organism: A pure, exponentially growing culture of the selected algal species.
- Test Conditions: Algal cultures are exposed to a range of concentrations of the test substance in a nutrient-rich medium under controlled conditions of light (continuous illumination), temperature (21-24°C), and pH for 72 hours.
- Procedure:

- A geometric series of at least five concentrations of the test substance is prepared.
- Triplicate cultures are set up for each test concentration and a control.
- Algal biomass is measured at the start of the test and at least every 24 hours thereafter. Common measurement techniques include cell counts using a hemocytometer or electronic particle counter, or indirect measures like chlorophyll fluorescence.
- Endpoint: The primary endpoint is the inhibition of growth, expressed as the 72-hour EC50, which is the concentration of the test substance that causes a 50% reduction in either the growth rate or the yield of the algal population compared to the control.

Daphnia sp. Acute Immobilisation Test (OECD 202)

This acute toxicity test assesses the concentration of a substance that immobilizes 50% of the tested *Daphnia magna* population.

- Test Organism: Young daphnids (less than 24 hours old) from a healthy, breeding culture.
- Test Conditions: The daphnids are exposed to the test substance in a static or semi-static system for 48 hours at a constant temperature (18-22°C) and a 16-hour light/8-hour dark photoperiod.
- Procedure:
 - At least five concentrations of the test substance are prepared in a suitable aqueous medium.
 - A minimum of 20 daphnids, divided into at least four replicate groups, are exposed to each concentration and a control.
 - The number of immobilized daphnids (those that are unable to swim within 15 seconds after gentle agitation) is recorded at 24 and 48 hours.
- Endpoint: The main endpoint is the 48-hour EC50, the concentration of the test substance that immobilizes 50% of the daphnids.

Fish, Acute Toxicity Test (OECD 203)

This test determines the concentration of a chemical that is lethal to 50% of a population of a selected fish species over a 96-hour period.

- **Test Organism:** A recommended fish species such as Zebrafish (*Danio rerio*) or Rainbow Trout (*Oncorhynchus mykiss*) of a specific size and age.
- **Test Conditions:** Fish are exposed to the test substance in a static, semi-static, or flow-through system for 96 hours. Water temperature, pH, and dissolved oxygen are maintained within narrow limits.
- **Procedure:**
 - A range of at least five concentrations of the test substance is prepared.
 - A minimum of seven fish are used for each test concentration and control.
 - Mortality and any sublethal effects are recorded at 24, 48, 72, and 96 hours.
- **Endpoint:** The primary endpoint is the 96-hour LC50, the concentration of the test substance that is lethal to 50% of the test fish.

Ready Biodegradability (OECD 301)

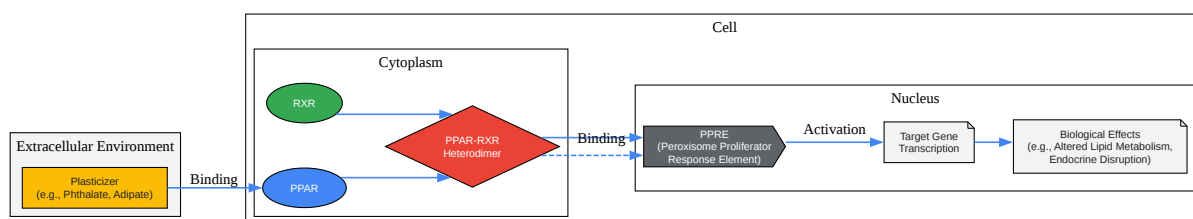
This set of tests evaluates the potential for a chemical to be readily biodegradable under aerobic conditions.

- **Inoculum:** A mixed population of microorganisms from a source such as activated sludge from a sewage treatment plant.
- **Test Conditions:** The test substance is incubated with the microbial inoculum in a mineral medium for 28 days in the dark or diffuse light at a constant temperature.
- **Procedure:** Biodegradation is followed by measuring parameters such as the decrease of dissolved organic carbon (DOC), oxygen consumption, or carbon dioxide evolution.
- **Endpoint:** The percentage of biodegradation is calculated. A substance is considered readily biodegradable if it reaches a pass level of >60% of theoretical CO₂ evolution or >70% of

DOC removal within a 10-day window during the 28-day test period. Adipate esters are generally considered to be readily biodegradable.

Signaling Pathway and Experimental Workflow

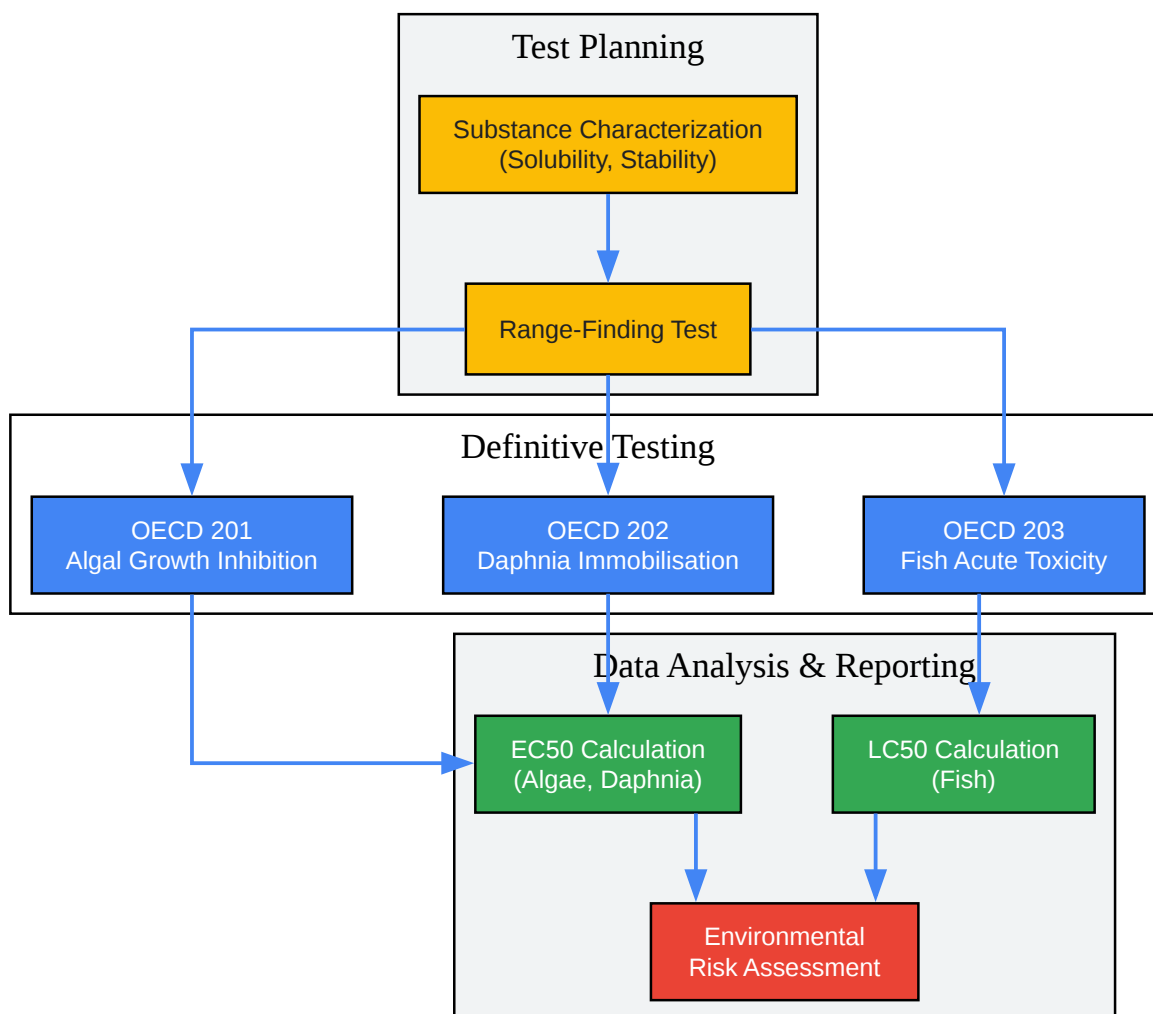
Plasticizers, particularly certain phthalates, have been identified as endocrine-disrupting chemicals (EDCs). One of the key mechanisms of action is their interaction with nuclear receptors, such as the Peroxisome Proliferator-Activated Receptors (PPARs). The following diagram illustrates a simplified signaling pathway of PPAR activation by a plasticizer, leading to potential downstream effects on gene expression related to lipid metabolism and endocrine function.



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Caption: PPAR activation by a plasticizer.

The following diagram illustrates a typical workflow for assessing the aquatic ecotoxicity of a plasticizer according to OECD guidelines.



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Caption: Aquatic ecotoxicity testing workflow.

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